

Phenolic Compound Analysis in Fermented Turnip Beverages: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Salgim*
CAS No.: 331284-85-6
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This technical guide provides a comprehensive overview of the analytical methodologies for the characterization and quantification of phenolic compounds in fermented turnip beverages. It details experimental protocols, data presentation, and the biological significance of these compounds, with a focus on their interaction with cellular signaling pathways.

Introduction to Phenolic Compounds in Fermented Turnip

Turnip (*Brassica rapa* subsp. *rapa*), a member of the Brassicaceae family, is a rich source of bioactive compounds, including phenolic acids and flavonoids.[1][2] The process of fermentation, typically lactic acid fermentation, significantly alters the phenolic profile of the turnip beverage. This biotransformation can lead to an increase in the bioavailability and bioactivity of these compounds, as microbial enzymes can hydrolyze complex phenolics into simpler, more readily absorbed forms.[3][4] The resulting fermented beverage, often referred to as "Shalgam" in Turkey, is not only a traditional drink but also a subject of scientific interest for its potential health benefits, which are largely attributed to its phenolic constituents.[5][6]

Quantitative Analysis of Phenolic Compounds

The quantification of phenolic compounds is crucial for understanding the nutritional and functional properties of fermented turnip beverages. The total phenolic content (TPC) and total flavonoid content (TFC) are primary indicators of the antioxidant potential of the beverage.

Total Phenolic and Flavonoid Content

Spectrophotometric methods are commonly employed for the rapid determination of TPC and TFC. Below is a summary of reported values for commercial turnip juice, which can serve as a baseline for comparison with fermented products.

Parameter	Sample A (Turnip Juice)	Sample B (Hot Turnip Juice)	Unit	Reference
Total Phenolic Content (TPC)	11.361 ± 0.49	13.049 ± 0.40	mg GAE/mL	[7]
Total Flavonoid Content (TFC)	23.894 ± 0.55	37.850 ± 0.70	mg QE/mL	[7]

GAE: Gallic Acid Equivalents; QE: Quercetin Equivalents

Profile of Individual Phenolic Compounds

High-Performance Liquid Chromatography (HPLC) is the gold standard for the identification and quantification of individual phenolic compounds. While extensive data on fermented turnip beverages is limited, studies on Brassica vegetables have identified numerous phenolic compounds that are likely to be present.

Table 2: Phenolic Compounds Identified in Brassica rapa

Class	Compound	Reference
Hydroxybenzoic Acids	Gallic Acid	[8]
Protocatechuic Acid	[1]	
p-Hydroxybenzoic Acid	[1]	
Vanillic Acid	[9]	
Hydroxycinnamic Acids	Caffeic Acid	[1] [8] [10]
Chlorogenic Acid	[9]	
p-Coumaric Acid	[8]	
Ferulic Acid	[1] [9]	
Sinapic Acid	[1] [9]	
Flavonols	Kaempferol and its glycosides	
Quercetin and its glycosides	[1] [2] [10]	[1] [2] [11]
Isorhamnetin and its glycosides	[1]	
Flavan-3-ols	Catechin	
Anthocyanins	Cyanidin-3-glucoside	[12]

Experimental Protocols

This section provides detailed methodologies for the key experiments involved in the analysis of phenolic compounds in fermented turnip beverages.

Spectrophotometric Determination of Total Phenolic Content (TPC)

The Folin-Ciocalteu method is a widely used spectrophotometric assay for the determination of TPC.

Principle: Phenolic compounds react with the Folin-Ciocalteu reagent (a mixture of phosphomolybdate and phosphotungstate) under alkaline conditions to form a blue-colored complex. The intensity of the color, measured spectrophotometrically at approximately 760 nm, is proportional to the total phenolic content.

Protocol:

- **Sample Preparation:** Centrifuge the fermented turnip beverage to remove any solid particles. The supernatant can be used directly or diluted with distilled water.
- **Reaction Mixture:**
 - To 0.5 mL of the diluted sample, add 2.5 mL of 10% (v/v) Folin-Ciocalteu reagent.
 - After 5 minutes, add 2.0 mL of 7.5% (w/v) sodium carbonate solution.
- **Incubation:** Incubate the mixture in the dark at room temperature for 1 hour.
- **Measurement:** Measure the absorbance of the solution at 760 nm using a spectrophotometer against a blank containing all reagents except the sample.
- **Quantification:** Prepare a standard curve using known concentrations of gallic acid. Express the TPC as mg of gallic acid equivalents per mL of the beverage (mg GAE/mL).^{[13][14]}

Spectrophotometric Determination of Total Flavonoid Content (TFC)

The aluminum chloride colorimetric method is commonly used to determine the TFC.

Principle: Aluminum chloride forms a stable acid-stable complex with the C-4 keto group and either the C-3 or C-5 hydroxyl group of flavones and flavonols. In the presence of sodium nitrite and sodium hydroxide, a pink-colored complex is formed, which can be measured spectrophotometrically.

Protocol:

- **Sample Preparation:** Use the same supernatant as prepared for the TPC assay.

- Reaction Mixture:
 - To 1 mL of the diluted sample, add 4 mL of distilled water.
 - Add 0.3 mL of 5% (w/v) sodium nitrite solution.
 - After 5 minutes, add 0.3 mL of 10% (w/v) aluminum chloride solution.
 - After another 6 minutes, add 2 mL of 1 M sodium hydroxide.
- Measurement: Immediately measure the absorbance of the mixture at 510 nm against a blank.
- Quantification: Use a standard curve of quercetin to quantify the TFC and express the results as mg of quercetin equivalents per mL of the beverage (mg QE/mL).^[13]

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC coupled with a diode-array detector (DAD) is a powerful technique for the separation, identification, and quantification of individual phenolic compounds.

Protocol:

- Sample Preparation (Solid-Phase Extraction):
 - Adjust the pH of the fermented turnip beverage to 2.0 with HCl.
 - Pass the sample through a C18 Sep-Pak cartridge preconditioned with methanol and distilled water.
 - Wash the cartridge with acidified water to remove sugars and other polar compounds.
 - Elute the phenolic compounds with methanol.
 - Evaporate the methanol extract to dryness under vacuum and reconstitute in a known volume of the mobile phase.

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[15\]](#)
 - Mobile Phase: A gradient of two solvents:
 - Solvent A: Water with 0.1% formic acid.
 - Solvent B: Acetonitrile or methanol with 0.1% formic acid.[\[16\]](#)
 - Gradient Elution: A typical gradient could be: 0-5 min, 5% B; 5-15 min, 5-30% B; 15-30 min, 30-60% B; 30-40 min, 60-100% B; hold for 5 min, then return to initial conditions.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 µL.
 - Detection: Diode Array Detector (DAD) scanning from 200 to 600 nm. Monitor specific wavelengths for different classes of phenolics (e.g., 280 nm for phenolic acids, 320 nm for hydroxycinnamic acids, and 360 nm for flavonoids).[\[15\]](#)
- Quantification: Identify and quantify the phenolic compounds by comparing their retention times and UV-Vis spectra with those of authentic standards.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Volatile Phenolic Compounds

GC-MS is used to identify and quantify volatile and semi-volatile phenolic compounds that contribute to the aroma and flavor profile of the fermented beverage.

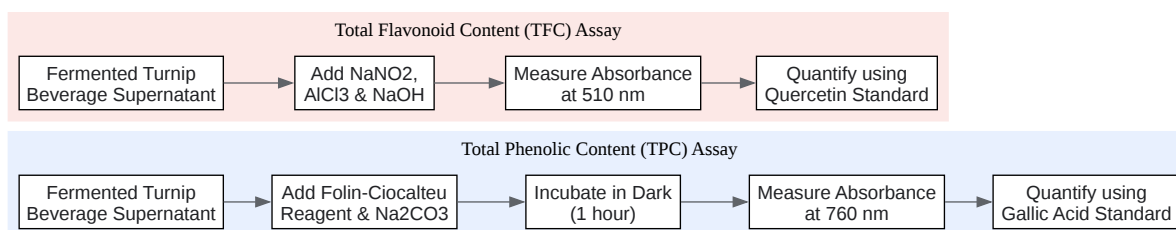
Protocol:

- Sample Preparation (Headspace Solid-Phase Microextraction - HS-SPME):
 - Place a known volume of the fermented turnip beverage in a headspace vial.
 - Add NaCl to saturate the solution and enhance the release of volatile compounds.

- Expose a SPME fiber (e.g., DVB/CAR/PDMS) to the headspace of the sample at a controlled temperature (e.g., 60°C) for a specific time (e.g., 30 min) to adsorb the volatile compounds.
- GC-MS Conditions:
 - Injector: Desorb the analytes from the SPME fiber in the GC inlet at a high temperature (e.g., 250°C) in splitless mode.
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).[17]
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: A temperature gradient is used to separate the compounds, for example, start at 40°C, hold for 2 min, then ramp to 250°C at 5°C/min.
 - Mass Spectrometer: Operate in electron ionization (EI) mode at 70 eV. Scan a mass range of m/z 40-500.
- Identification and Quantification: Identify compounds by comparing their mass spectra with libraries (e.g., NIST, Wiley). Quantification can be performed using an internal standard.

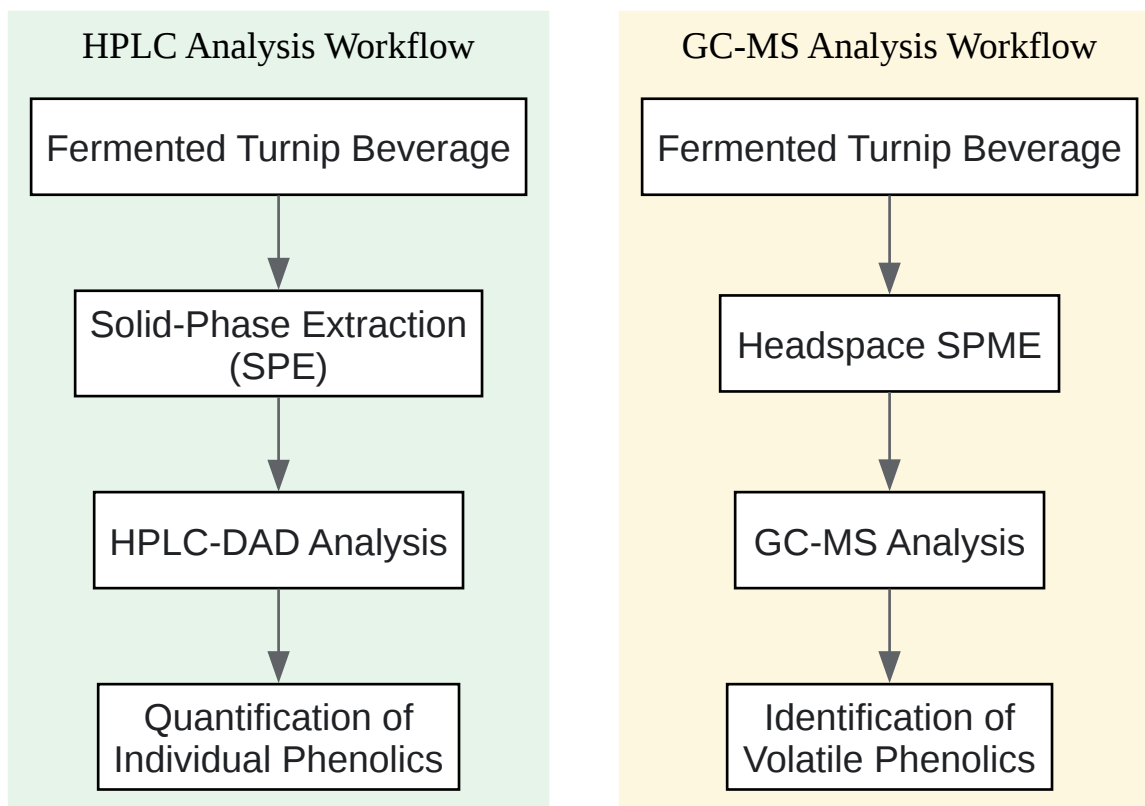
Visualization of Workflows and Signaling Pathways

Experimental Workflows



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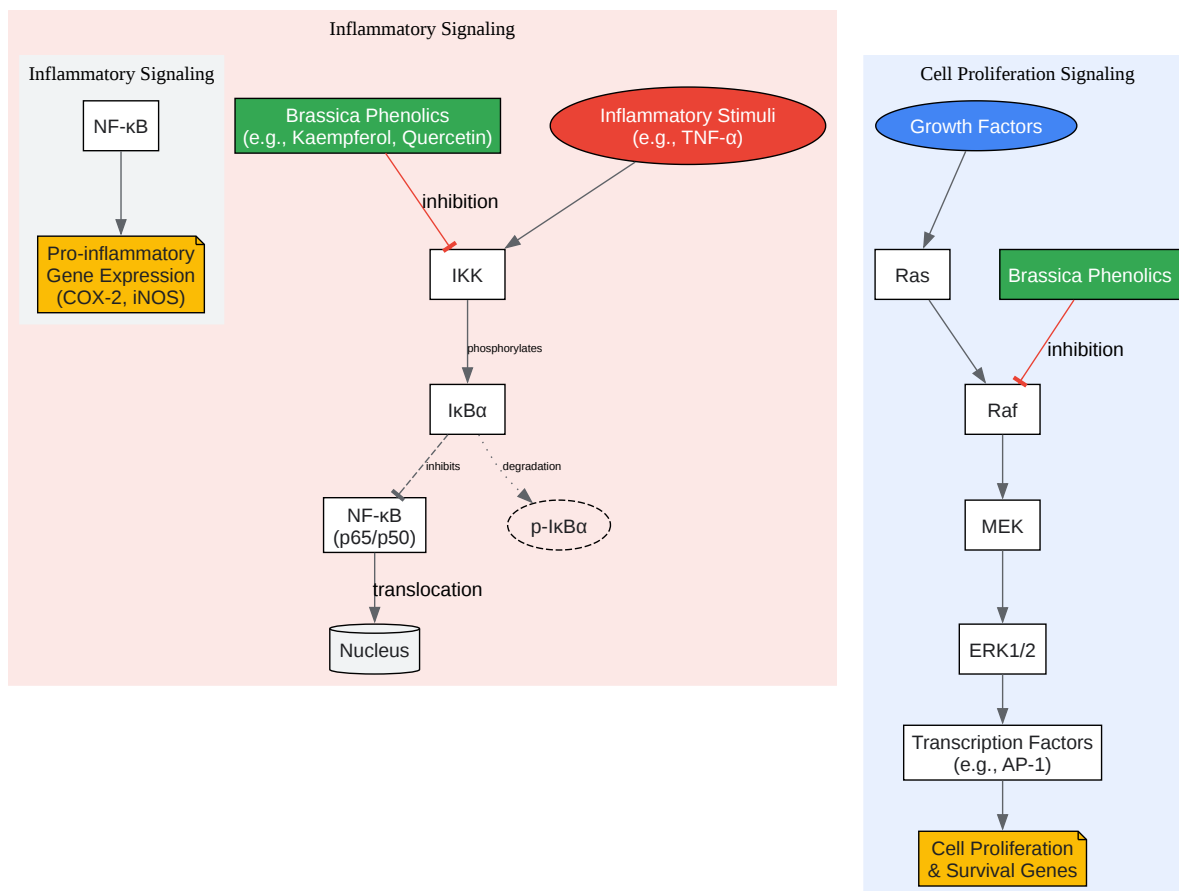
Caption: Workflow for Spectrophotometric Analysis.

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Caption: Workflow for Chromatographic Analysis.

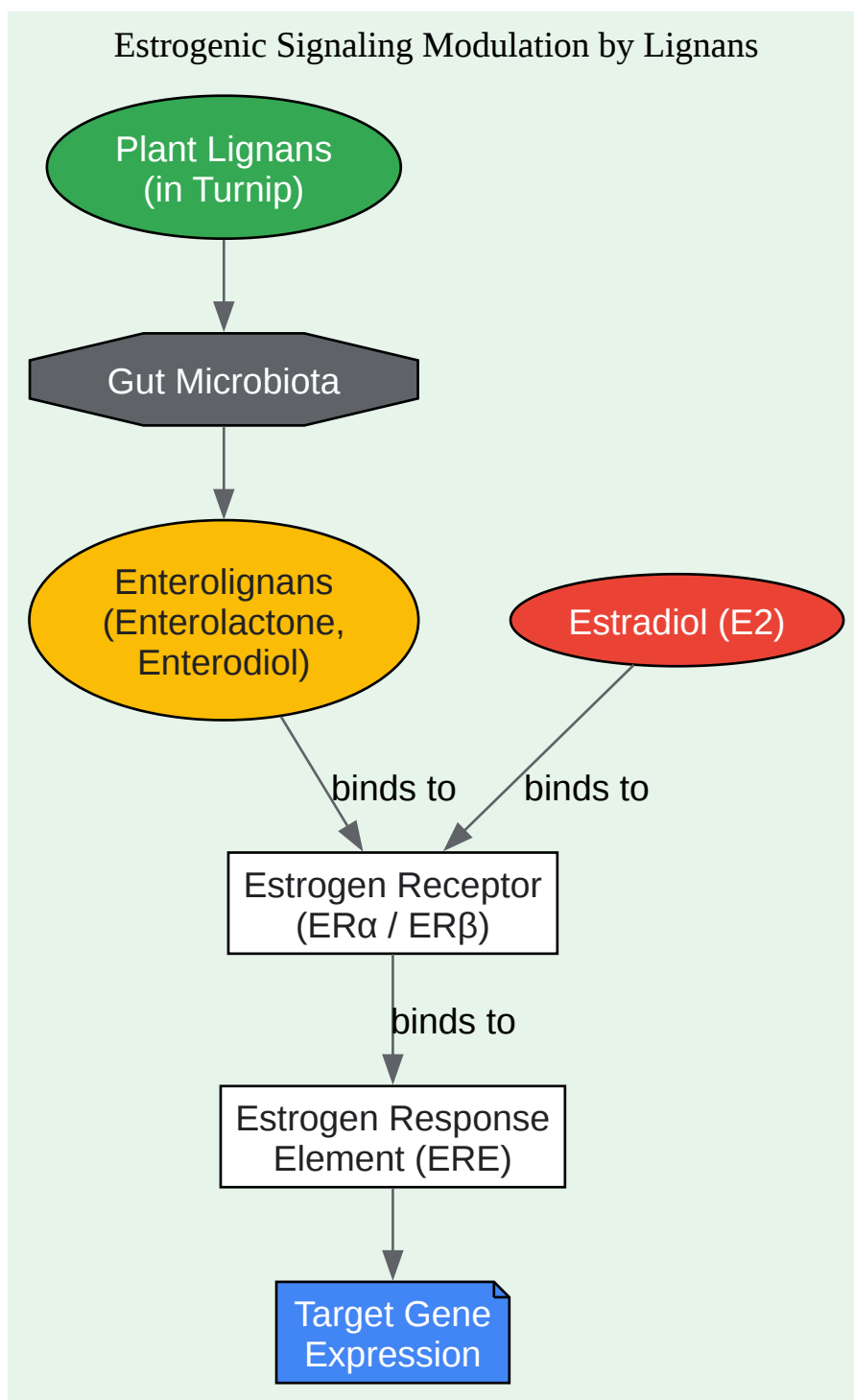
Signaling Pathways Modulated by Brassica Phenolic Compounds

Phenolic compounds from Brassica vegetables, including turnips, have been shown to modulate various cellular signaling pathways implicated in inflammation, cancer, and hormonal regulation.



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Caption: Inhibition of NF-κB and ERK/MAPK Pathways.



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Caption: Modulation of Estrogen Signaling by Lignans.

Conclusion

The analysis of phenolic compounds in fermented turnip beverages is a multifaceted endeavor that requires a combination of spectrophotometric and chromatographic techniques. This guide provides the foundational protocols and theoretical background for researchers and professionals in the field. The biotransformation of phenolic compounds during fermentation presents a compelling area for further research, particularly in elucidating the specific health benefits and molecular mechanisms of action of the resulting metabolites. A thorough understanding of the phenolic profile of these beverages is essential for their development as functional foods and for exploring their therapeutic potential.

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References

- [1. A Critical Review on Phytochemical Profile and Biological Effects of Turnip \(Brassica rapa L.\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Inter-Varietal Variation in Phenolic Profile, Antioxidant, Anti-Inflammatory and Analgesic Activities of Two Brassica rapa Varieties: Influence on Pro-Inflammatory Mediators - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. Effect of Lactic Acid Fermentation on Color, Phenolic Compounds and Antioxidant Activity in African Nightshade - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. A Traditional Turkish Fermented Non-Alcoholic Beverage, "Shalgam" \[mdpi.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. dergipark.org.tr \[dergipark.org.tr\]](#)
- [8. tandfonline.com \[tandfonline.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. HPLC and NMR quantification of bioactive compounds in flowers and leaves of Brassica rapa: the influence of aging - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)

- [13. ifrj.upm.edu.my](http://13.ifrj.upm.edu.my) [ifrj.upm.edu.my]
- [14. mdpi.com](http://14.mdpi.com) [mdpi.com]
- [15. HPLC Analysis of Phenolic Compounds and Flavonoids with Overlapping Peaks - PMC](https://pubmed.ncbi.nlm.nih.gov/3612772139/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/3612772139/)]
- [16. mdpi.com](http://16.mdpi.com) [mdpi.com]
- [17. mdpi.com](http://17.mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [Phenolic Compound Analysis in Fermented Turnip Beverages: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12772139/docs#phenolic-compound-analysis-in-fermented-turnip-beverages-an-in-depth-technical-guide>]

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